

# butamirate citrate toxicological and ecological information

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## Compound Focus: Butamirate

CAS No.: 18109-80-3

Cat. No.: S522313

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## Toxicological Profile of Butamirate Citrate

The table below summarizes the available toxicological and safety data for **butamirate** citrate.

Aspect	Available Data
Human Overdose Symptoms	Drowsiness, nausea, vomiting, diarrhea, hypotension (low blood pressure), dizziness [1] [2].
Reported Side Effects	Nausea, diarrhea, dizziness, rash; generally well-tolerated, with side effects being rare and resolving after dose reduction [1] [2].
Protein Binding	High, approximately 95% to 98% [3] [2].
Elimination Half-Life	Approximately 6 hours in humans [3] [2].
Excretion	Predominantly renal (via urine), primarily as metabolites [3] [2].
Genotoxicity/Mutagenicity	Data not found in the searched literature.
Carcinogenicity	Data not found in the searched literature.
Chronic Toxicity	Data not found in the searched literature.

Aspect	Available Data
Reproductive Toxicity	Contraindicated in the first trimester of pregnancy; use with caution in later pregnancy and breastfeeding [1].

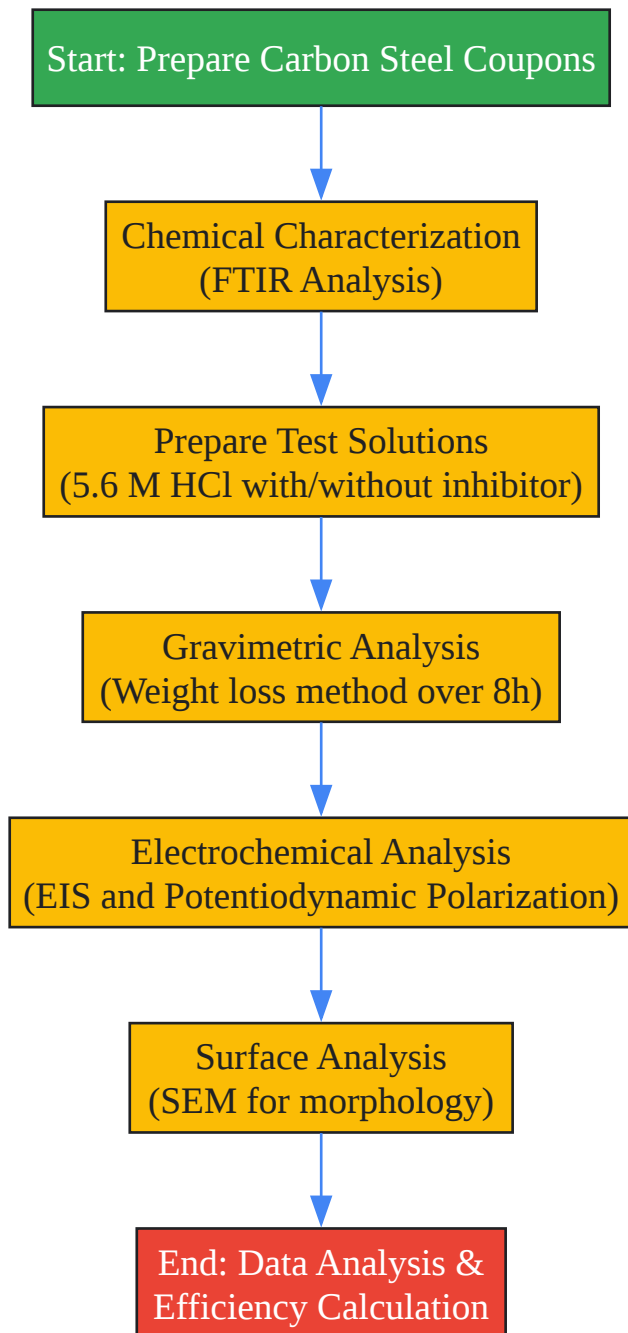
## Ecological Considerations

Information on the environmental fate and ecotoxicity of **butamirate** citrate is extremely scarce. One study was identified that proposed a novel, indirect application for the substance.

Aspect	Findings & Context
Environmental Persistence & Toxicity	Standard data not available (e.g., biodegradability, aquatic toxicity).
Alternative Use Study	A 2025 study explored using the expired drug <b>Sinecod</b> (which contains butamirate citrate) as a <b>green corrosion inhibitor</b> for carbon steel in hydrochloric acid [4].
Inhibition Efficiency	The study reported a corrosion inhibition efficiency of up to <b>60%</b> at a 4% concentration of the expired Sinecod solution [4].
Proposed Mechanism	The inhibition is attributed to the adsorption of the butamirate citrate molecule onto the metal surface, forming a protective layer. This adsorption is facilitated by functional groups in its chemical structure (e.g., hydroxy, ketone, carboxyl, tertiary amine) [4].

## Experimental Protocol: Corrosion Inhibition

The study that investigated **butamirate** citrate as a corrosion inhibitor provides a replicable experimental methodology, summarized in the workflow below.



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This diagram outlines the key steps to evaluate **butamirate** citrate's corrosion inhibition efficacy [4].

## Identified Data Gaps and Research Needs

The available information is insufficient for a comprehensive ecological risk assessment. The following data gaps need to be addressed:

- **Standard Ecotoxicological Parameters:** No data was found on **acute or chronic toxicity to aquatic organisms** (e.g., algae, daphnia, fish), **biodegradation half-life** in water or soil, or **bioaccumulation potential**.
- **Environmental Fate:** The behavior of **butamirate** citrate in environmental systems, including its mobility in soil, potential for leaching into groundwater, and photodegradation in surface water, is unknown.

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## References

1. | [বিউটামিরেট সাইট্রেট | Indications... | MedEx Butamirate Citrate \[medex.com.bd\]](#)
2. [Butamirate: Uses, Dosage, Side Effects and More \[mims.com\]](#)
3. [Butamirate \[en.wikipedia.org\]](#)
4. [Using Organic Substances as Green Corrosion Inhibitors ... \[mdpi.com\]](#)

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